

Application Notes: In Vitro Antibacterial Testing of Pyrazine-2-amidoxime

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Compound of Interest

Compound Name: *Pyrazine-2-amidoxime*

CAS No.: 1878112-04-9

Cat. No.: B15558520

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Introduction

Pyrazine-2-amidoxime (PAOX) is a heterocyclic compound and a structural analogue of pyrazinamide (PZA), a first-line medication for the treatment of tuberculosis.[1][2] Emerging research has highlighted the potential of PAOX as an antimicrobial agent, demonstrating bactericidal activity against both Gram-positive and Gram-negative bacteria, as well as antifungal properties.[1][3] These application notes provide detailed protocols for evaluating the in vitro efficacy of **Pyrazine-2-amidoxime** against various bacterial strains, primarily focusing on the determination of Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).

Principle of Antimicrobial Susceptibility Testing

In vitro antimicrobial susceptibility testing is fundamental to drug discovery and development.[4] [5] The primary goals are to quantify the effect of an agent on a specific microorganism.

- Minimum Inhibitory Concentration (MIC): This is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.[6][7][8]

It is the standard measure of a compound's potency in inhibiting bacterial growth.

- Minimum Bactericidal Concentration (MBC): This is the lowest concentration of an antimicrobial agent required to kill 99.9% of the initial bacterial inoculum.[9][10] The MBC is determined as a subsequent step to the MIC assay and provides crucial information on whether the compound is bacteriostatic (inhibits growth) or bactericidal (kills bacteria).[11]

Applications

The protocols described herein are essential for:

- Screening and discovery of new antimicrobial agents.
- Evaluating the spectrum of activity of lead compounds like **Pyrazine-2-amidoxime**.
- Providing quantitative data for structure-activity relationship (SAR) studies.
- Assessing the potential for bacterial resistance development.

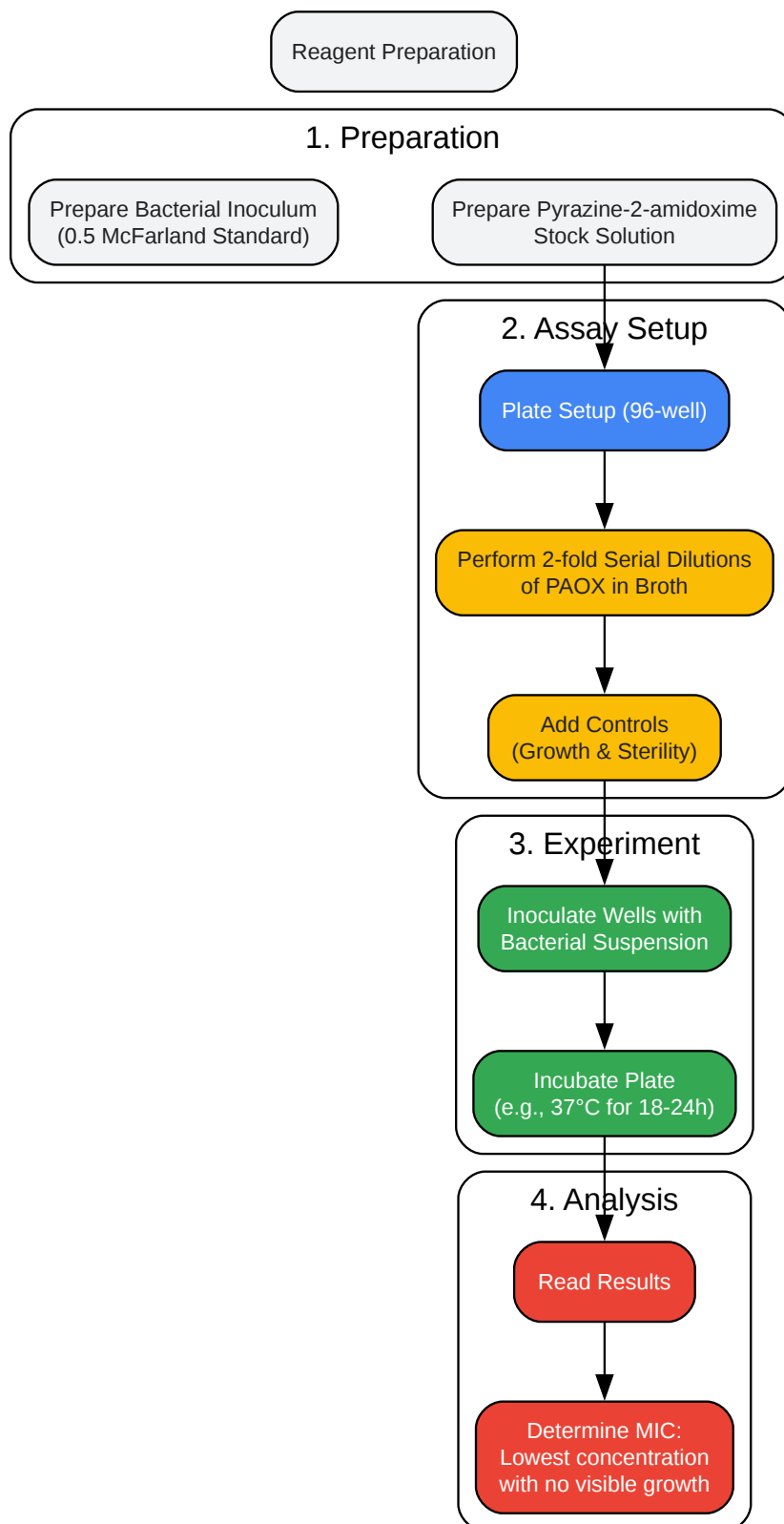
Quantitative Data Summary

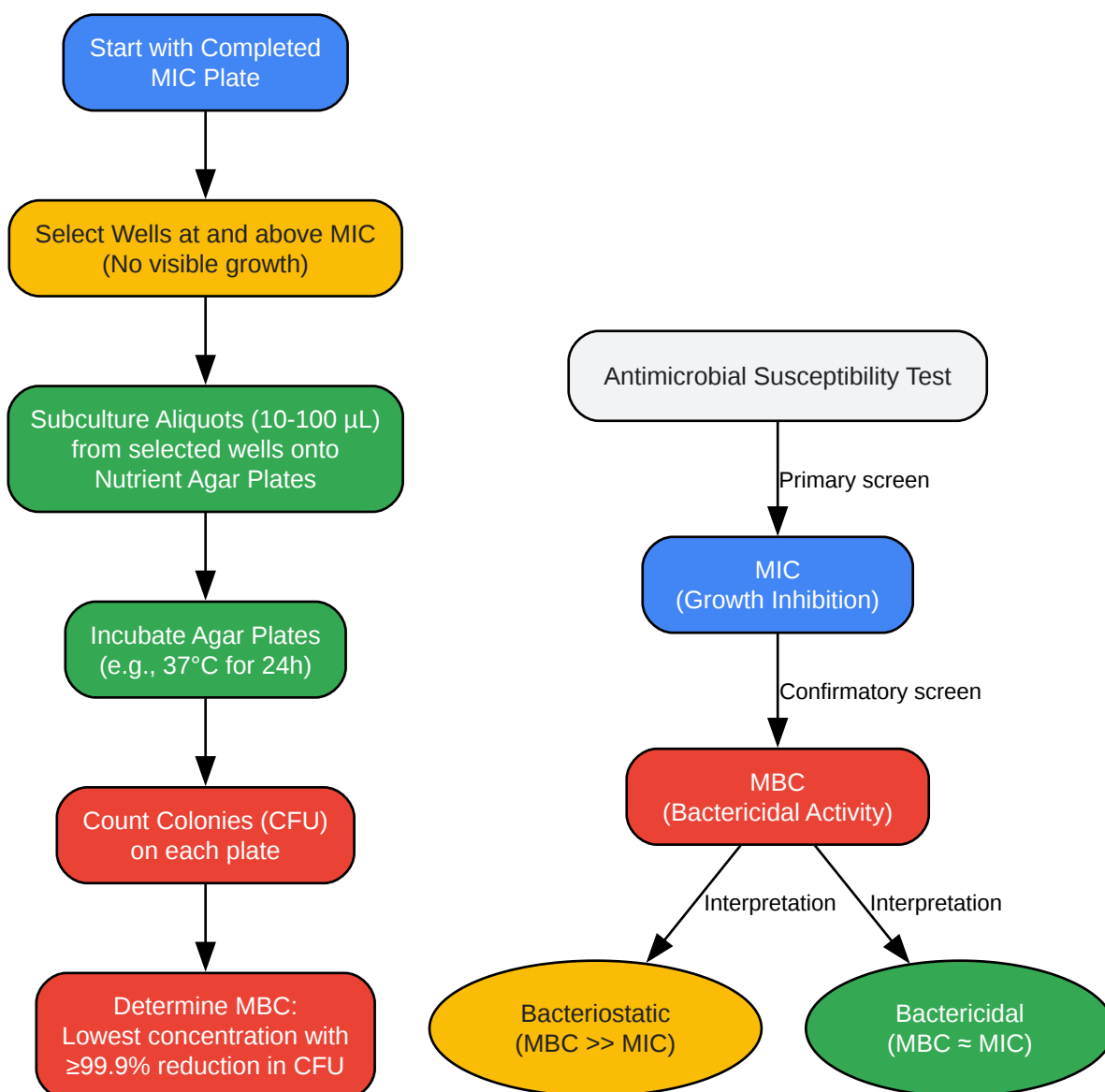
The antimicrobial activity of **Pyrazine-2-amidoxime** has been quantified against several reference microbial strains. The reported MIC and MBC values are summarized below.

Microorganism	Strain (ATCC)	Type	MIC	MBC
Enterococcus hirae	8043	Gram-positive	5.79 mM (~800 µg/mL)	5.79 mM (~800 µg/mL)
Staphylococcus aureus	6538	Gram-positive	5.79 mM (~800 µg/mL)	5.79 mM (~800 µg/mL)
Escherichia coli	8739	Gram-negative	5.79 mM (~800 µg/mL)	5.79 mM (~800 µg/mL)
Proteus vulgaris	6896	Gram-negative	5.79 mM (~800 µg/mL)	5.79 mM (~800 µg/mL)
Pseudomonas aeruginosa	9027	Gram-negative	5.79 mM (~800 µg/mL)	5.79 mM (~800 µg/mL)
Candida albicans	4635	Yeast (Fungus)	0.58 mM (~80 µg/mL)	0.58 mM (~80 µg/mL)

Data sourced from Chylewska et al. (2016).[1]
 Concentration in µg/mL is calculated based on a molar mass of 138.13 g/mol for Pyrazine-2-amidoxime.

Experimental Workflows and Logical Diagrams





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